

# Technical Safety Guide: (2,4-Bis(methoxycarbonyl)phenyl)boronic acid

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## Compound of Interest

**Compound Name:** (2,4-Bis(methoxycarbonyl)phenyl)boronic acid

**Cat. No.:** B597813

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for informational purposes only. It is not a substitute for a certified Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Executive Summary

This guide provides a comprehensive overview of the safety data available for **(2,4-Bis(methoxycarbonyl)phenyl)boronic acid** (CAS No: 1256354-98-9). While specific quantitative toxicological and physical data are limited, this document consolidates available information on handling, storage, personal protective equipment, and emergency procedures. The information herein is compiled from supplier safety data sheets and general knowledge of arylboronic acid safety. Researchers must exercise caution and adhere to good laboratory practices when working with this compound.

## Chemical Identification and Properties

While a comprehensive, experimentally verified set of physical and chemical properties for **(2,4-Bis(methoxycarbonyl)phenyl)boronic acid** is not readily available in the public domain, some properties have been predicted or are available from commercial supplier information.<sup>[1]</sup>

| Property           | Value   | Source    |
|--------------------|---|-----------|
| CAS Number         | 1256354-98-9  | [2][3][4] |
| Molecular Formula  | C10H11BO6   | [2][3][4] |
| Molecular Weight   | 238.00 g/mol  | [3]       |
| Appearance         | White to light yellow crystal powder                                    | [5]       |
| Melting Point      | No data available   | [2][3]    |
| Boiling Point      | 425.6±55.0 °C (Predicted)   | [1]       |
| Density            | 1.33±0.1 g/cm3 (Predicted)  | [1]       |
| Solubility         | No data available   | [2]       |
| Storage Conditions | Store in a dry, cool, and well-ventilated place.[2]<br>Refrigerated.[1] |           |

## Hazard Identification and Toxicological Profile

Specific toxicological data for **(2,4-Bis(methoxycarbonyl)phenyl)boronic acid**, such as LD50 values, are not available.[2] However, arylboronic acids as a class are known to be potential irritants. Some studies have suggested that arylboronic acids may be weakly mutagenic.[6] Therefore, this compound should be handled with care, assuming it may cause skin, eye, and respiratory irritation.

### General Hazards of Arylboronic Acids:

- Irritation: Can cause irritation to the skin, eyes, and respiratory tract.[7][8][9]
- Potential for Genotoxicity: Some arylboronic acids have shown weak mutagenicity in microbial assays.[6]
- Stability: Boronic acids can be unstable under certain conditions and may be sensitive to oxidation.[10]

## Experimental Protocols: Safe Handling and Use

Given the lack of specific experimental protocols for **(2,4-Bis(methoxycarbonyl)phenyl)boronic acid**, the following represents a generalized, precautionary procedure for handling this and similar powdered chemical reagents in a research setting.

### 4.1. Engineering Controls

- Work should be conducted in a well-ventilated area.[\[2\]](#)
- For procedures that may generate dust, a chemical fume hood should be used.

### 4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[2\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory. Gloves should be inspected before use and disposed of properly.[\[2\]](#)
- Skin and Body Protection: A lab coat or other protective clothing should be worn.[\[2\]](#)
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a suitable respirator should be worn.[\[2\]](#)

### 4.3. General Handling Procedure

- Preparation: Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment, including waste containers, readily available.
- Weighing: If possible, weigh the compound in a fume hood or a ventilated balance enclosure to minimize dust exposure.
- Dispensing: Use a spatula or other appropriate tool to handle the solid. Avoid creating dust clouds.
- Inert Atmosphere: For storage and certain reactions, an inert atmosphere (e.g., argon or nitrogen) may be required to prevent degradation.

- **Cleaning:** Clean all equipment and the work area thoroughly after use.

## Emergency Procedures

### First Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[\[2\]](#)
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[2\]](#)

### Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and oxides of boron.[\[7\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

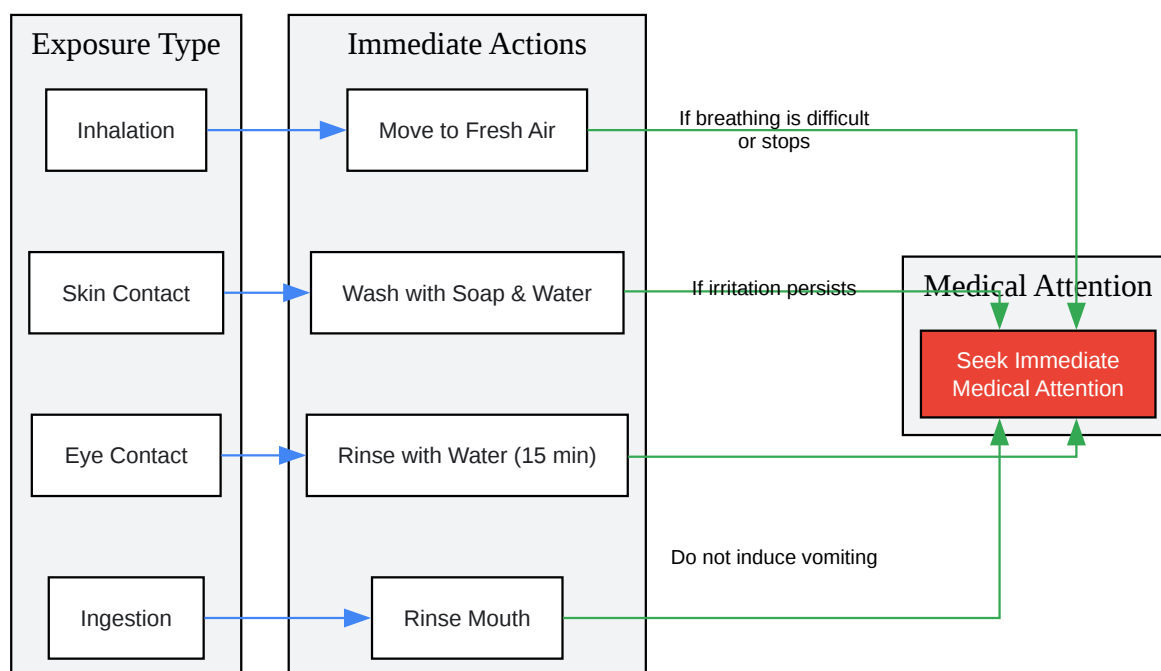
### Accidental Release Measures

- **Personal Precautions:** Avoid dust formation and contact with the skin and eyes. Use appropriate personal protective equipment.[\[2\]](#)
- **Environmental Precautions:** Prevent the chemical from entering drains.[\[2\]](#)
- **Containment and Cleaning:** Collect the spilled material and place it in a suitable, closed container for disposal. Use spark-proof tools and avoid creating dust.[\[2\]](#)

## Storage and Disposal

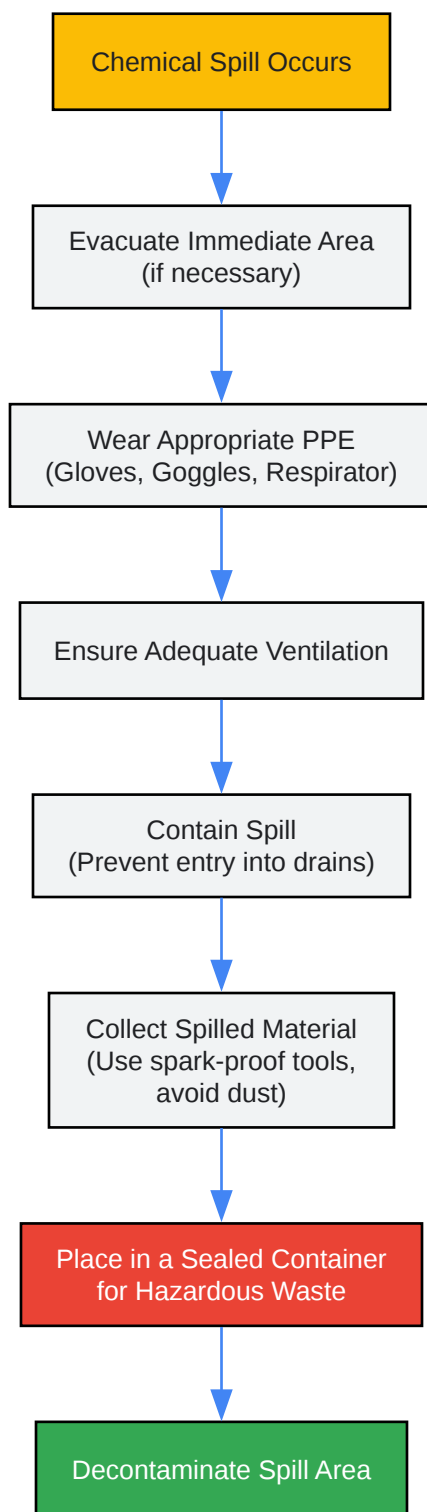
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Some sources recommend refrigeration.[1]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. The material may be sent to a licensed chemical destruction facility.[2] Do not dispose of down the drain.[2]

## Visualizations



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Caption: First Aid Workflow for **(2,4-Bis(methoxycarbonyl)phenyl)boronic acid** Exposure.



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Caption: Spill Response Workflow for a Powdered Chemical.

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